

Physicochemical properties of tert-Butyl 4-mercaptopiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 4-mercaptopiperidine-1-carboxylate*

Cat. No.: B170092

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An In-depth Technical Guide to the Physicochemical Properties of **tert-Butyl 4-mercaptopiperidine-1-carboxylate**

Audience: Researchers, scientists, and drug development professionals.

Introduction

tert-Butyl 4-mercaptopiperidine-1-carboxylate (CAS No. 134464-79-2) is a heterocyclic organic compound featuring a piperidine ring functionalized with both a thiol (-SH) group and a tert-butyloxycarbonyl (Boc) protecting group. The presence of the reactive thiol group and the synthetically versatile Boc-protected amine makes this molecule a valuable building block in medicinal chemistry and drug discovery. Its physicochemical properties are critical determinants of its reactivity, stability, and suitability for various synthetic transformations, as well as influencing the properties of larger molecules derived from it. This guide provides a summary of its key physicochemical properties and detailed protocols for their experimental determination.

Core Physicochemical Properties

The quantitative data for **tert-Butyl 4-mercaptopiperidine-1-carboxylate** are summarized below. It is important to note that while some properties are readily available, others such as melting point, pKa, and logP often require experimental determination for a specific batch or purity level.

Property	Value	Source
CAS Number	134464-79-2	[1]
Molecular Formula	C ₁₀ H ₁₉ NO ₂ S	[1]
Molecular Weight	217.33 g/mol	Calculated
Physical Form	Solid	[1]
Purity	≥98% (Typical)	[1]
InChI Key	USYCVFFWCMHPPG-UHFFFAOYSA-N	[1]
Storage Conditions	Inert atmosphere, 2-8°C	[1]
Melting Point	Not specified; requires experimental determination.	
Boiling Point	Not specified; requires experimental determination.	
pKa (Thiol)	Not specified; requires experimental determination. Aliphatic thiols typically have pKa values in the range of 9-11. [2] [3]	
logP	Not specified; requires experimental determination or calculation.	
Solubility	Not specified; requires experimental determination.	

Experimental Protocols and Methodologies

Accurate determination of physicochemical properties is fundamental in drug development.[\[4\]](#)

The following sections detail standard experimental protocols for key parameters.

Melting Point Determination

The melting point provides information on the identity and purity of a crystalline solid. A pure compound typically exhibits a sharp melting range of 0.5-1.0°C, whereas impurities can depress the melting point and broaden the range. The capillary method is standard.^[5]

Protocol: Capillary Melting Point Determination

- Sample Preparation: Ensure the solid sample is completely dry and finely powdered.^[5]
- Capillary Loading: Jab the open end of a capillary tube into the powdered sample. Tap the closed end of the tube on a hard surface to pack the sample down to a height of 2-3 mm.^[6]
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp).
- Rapid Heating (Optional): If the approximate melting point is unknown, heat the sample rapidly to get a rough estimate. Allow the apparatus to cool before proceeding with a new sample.^{[6][7]}
- Accurate Measurement: Heat the sample at a medium rate until the temperature is about 15-20°C below the expected melting point.^[6]
- Slow Heating: Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium is maintained.^[7]
- Data Recording: Record two temperatures:
 - T₁: The temperature at which the first droplet of liquid is observed.^[6]
 - T₂: The temperature at which the entire sample has completely melted into a transparent liquid.^[6]
- Reporting: The melting point is reported as the range T₁ - T₂.

Workflow for Melting Point Determination

Prepare Dry, Powdered Sample



Load 2-3mm of Sample
into Capillary Tube



Insert Tube into
Melting Point Apparatus



Heat Slowly
(1-2°C / min)

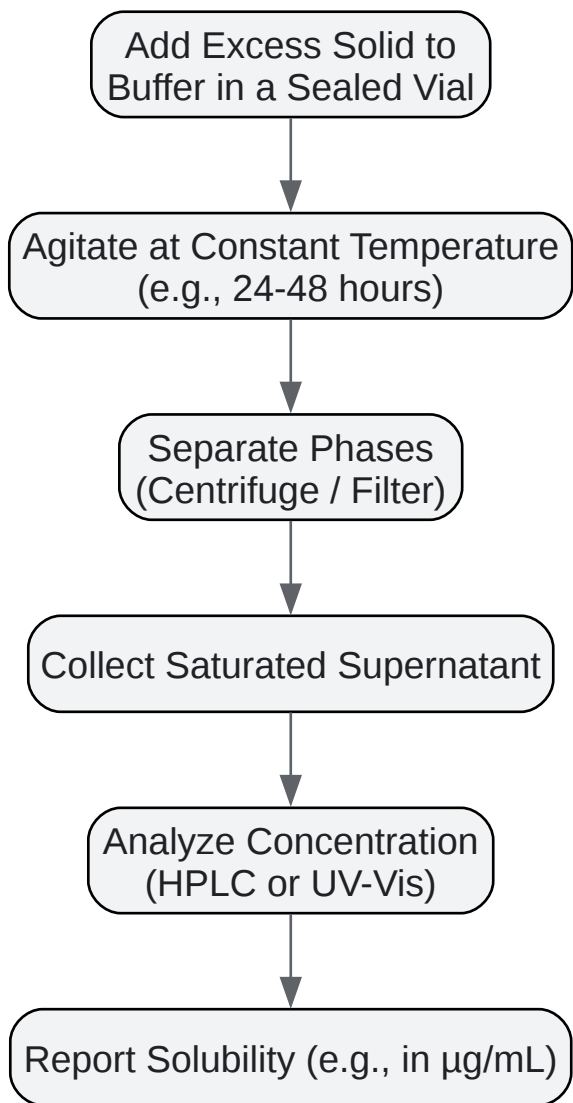


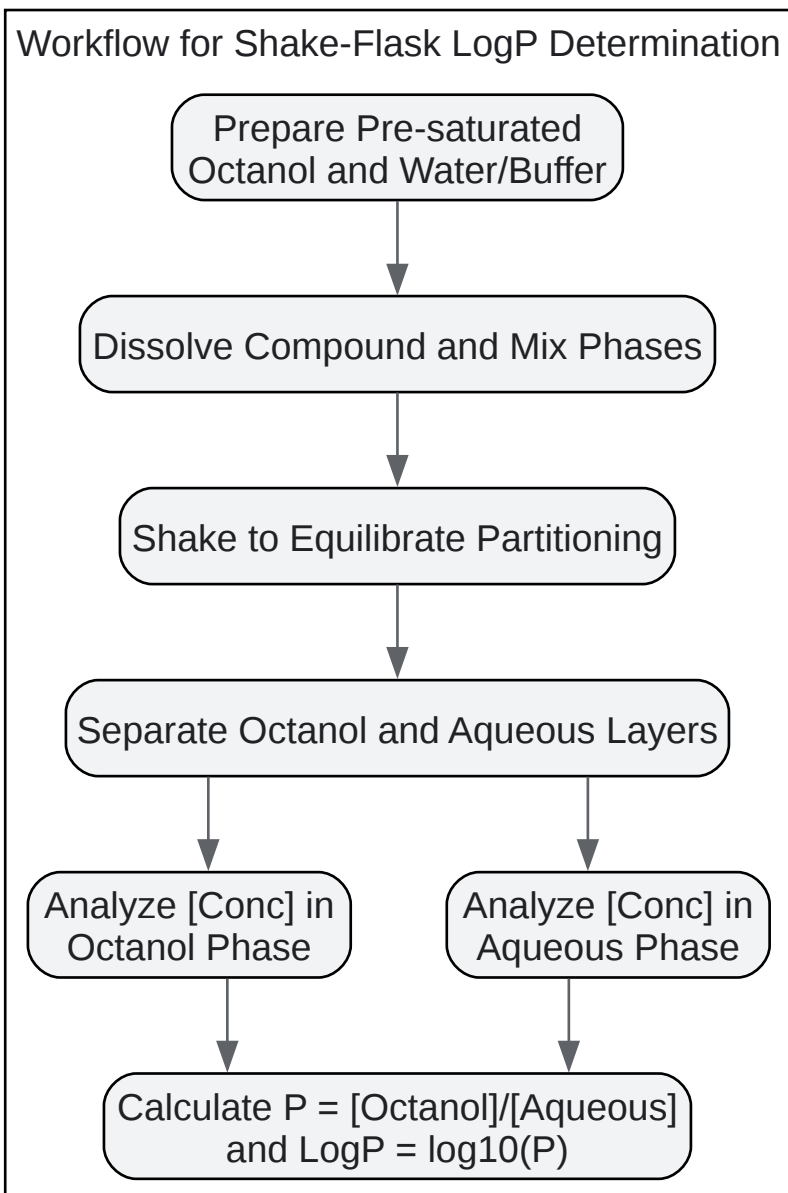
Observe Melting

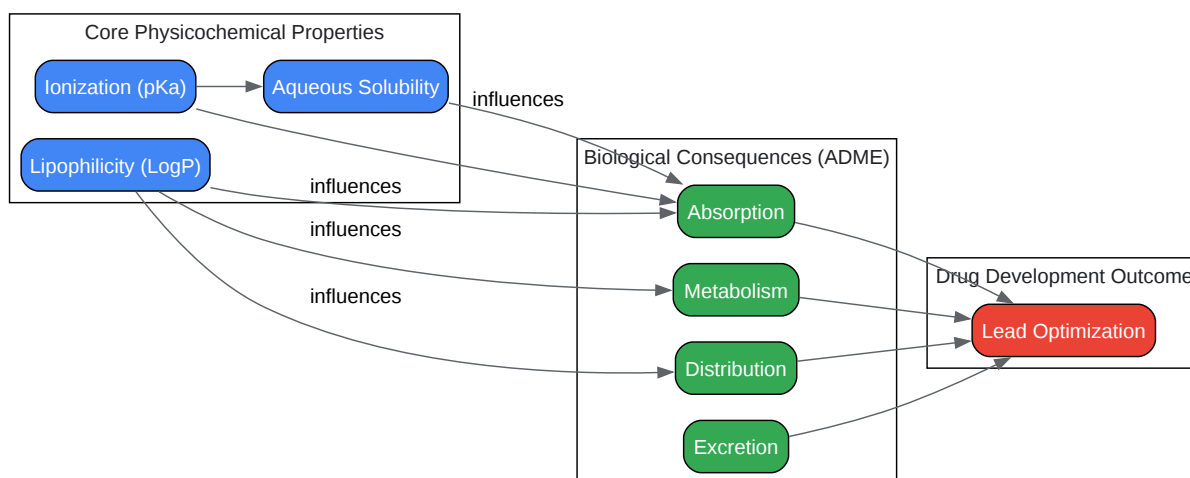


Record Temperature Range
(First Drop to Complete Liquefaction)

Workflow for Shake-Flask Solubility Determination







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- To cite this document: BenchChem. [Physicochemical properties of tert-Butyl 4-mercaptopiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b170092#physicochemical-properties-of-tert-butyl-4-mercaptopiperidine-1-carboxylate]

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